

Application Notes and Protocols for Clinical Trofolastat SPECT/CT

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Trofolastat
CAS No.: 1660954-70-0
Cat. No.: B15192661

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the clinical acquisition of Single Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) images using ^{99m}Tc -Trofolastat. Trofolastat is a small-molecule inhibitor that targets the prostate-specific membrane antigen (PSMA), offering a valuable tool for the non-invasive detection of prostate cancer.^[1]

Introduction

Technetium-99m Trofolastat (^{99m}Tc -Trofolastat), also known as ^{99m}Tc -MIP-1404, is a radiopharmaceutical agent designed for the diagnostic imaging of PSMA-expressing tissues, primarily in the context of prostate cancer.^{[1][2]} Its utilization with SPECT/CT allows for the three-dimensional localization and assessment of tumor burden. The following protocols are based on clinical trial data and best practices for SPECT/CT imaging.

Experimental Protocols

Patient Preparation

Proper patient preparation is crucial for optimal image quality and to minimize artifacts.

Pre-Scan Instructions:

- **Hydration:** Patients should be well-hydrated. It is recommended to drink several glasses of water before the scan.
- **Fasting:** No specific fasting requirements are generally needed for a ^{99m}Tc -**Trofolastat** SPECT/CT scan.
- **Medication Review:** A review of the patient's current medications should be conducted. No specific medication contraindications have been identified that would interfere with **Trofolastat** uptake.
- **Voiding:** The patient should be instructed to void immediately before the SPECT/CT acquisition to reduce radioactive urine signal in the pelvic region, which can obscure prostate imaging.

Radiopharmaceutical Administration

The administration of ^{99m}Tc -**Trofolastat** should be performed by trained personnel in accordance with institutional and radiation safety guidelines.

Protocol:

- **Dosage:** A standard intravenous injection of 740 ± 111 MBq (20 ± 3 mCi) of ^{99m}Tc -**Trofolastat** is administered.[\[1\]](#)[\[3\]](#)
- **Uptake Period:** Imaging is typically performed 3 to 6 hours after the injection.[\[1\]](#)[\[3\]](#) This allows for sufficient tumor uptake and clearance from non-target tissues.

Image Acquisition Parameters

The following tables summarize the recommended acquisition parameters for ^{99m}Tc -**Trofolastat** SPECT/CT. These are derived from a multicenter phase 2 clinical study.[\[1\]](#)[\[3\]](#)

Table 1: ^{99m}Tc -Trofolastat SPECT Acquisition Parameters

Parameter	Value
Radiotracer	^{99m} Tc-Trofolastat (^{99m} Tc-MIP-1404)
Administered Activity	740 ± 111 MBq (20 ± 3 mCi)
Uptake Time	3 - 6 hours post-injection
Gamma Camera	Dual-head SPECT system
Collimator	Low-Energy High-Resolution (LEHR) is commonly used for ^{99m} Tc imaging.
Energy Window	20% window centered at 140 keV
Acquisition Mode	Step-and-shoot
Projections	60-64 per detector head
Time per Projection	30 seconds
Matrix Size	128x128 or 256x256
Zoom Factor	To be adjusted for optimal field of view

Table 2: CT Acquisition Parameters for Attenuation Correction and Anatomical Localization

Parameter	Value
Scanner	Multidetector CT
Tube Voltage	130 kVp
Tube Current	10 - 30 mAs (low-dose protocol)
Slice Thickness	As per institutional protocol for localization and attenuation correction.
Scan Field of View	To correspond with the SPECT acquisition area (e.g., pelvis).

Image Reconstruction and Analysis

Accurate image reconstruction is essential for the quantitative and qualitative assessment of ^{99m}Tc -Trofolastat distribution.

Reconstruction Parameters

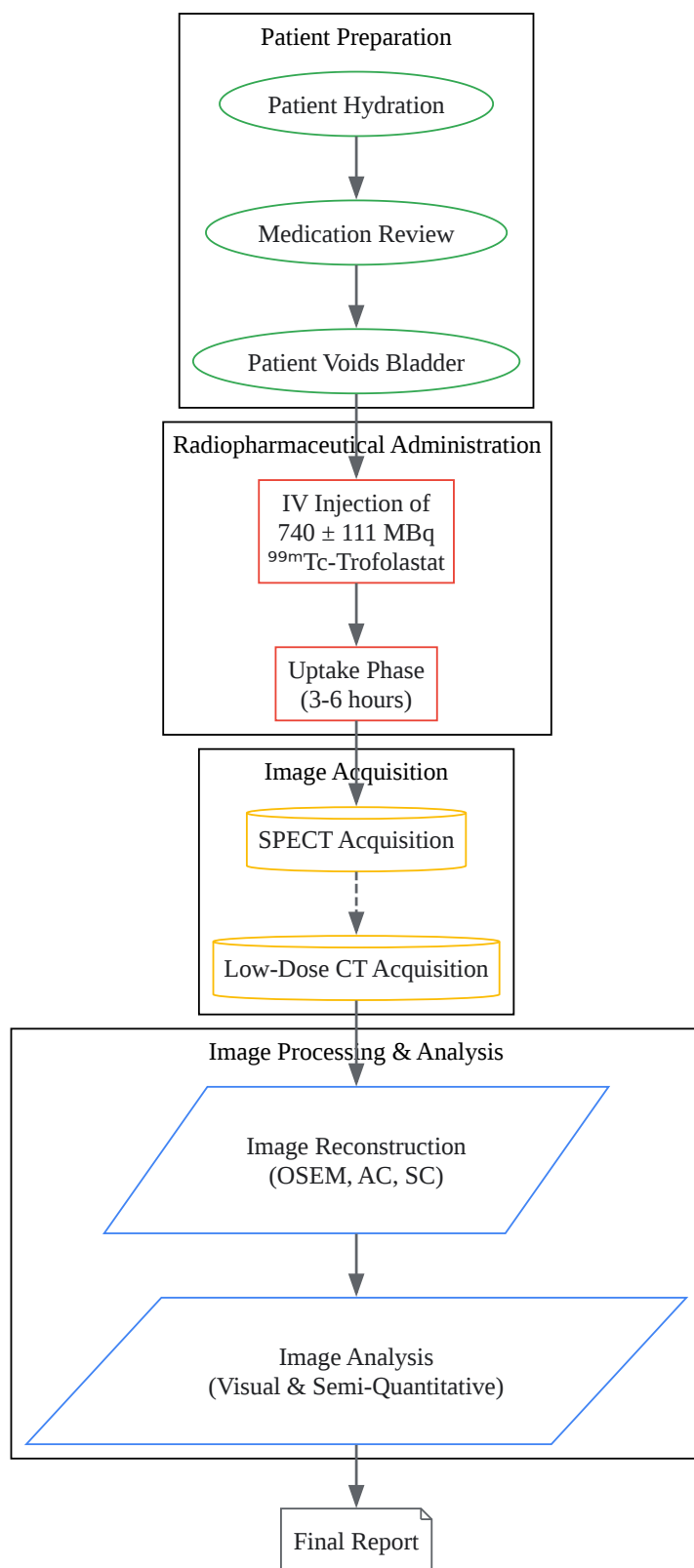
- Algorithm: Iterative reconstruction methods, such as Ordered-Subset Expectation Maximization (OSEM), are recommended.[1]
- Corrections:
 - Attenuation Correction: CT-based attenuation correction should be applied.[1]
 - Scatter Correction: An appropriate scatter correction method should be implemented.[1]
- Post-filtering: To be applied as needed to reduce noise, based on institutional preferences.

Image Analysis

- Visual Assessment: Fused SPECT/CT images are visually inspected for areas of focal radiotracer uptake that are abnormal in location or intensity.
- Semi-Quantitative Analysis: Tumor-to-background ratios (TBR) can be calculated to provide a semi-quantitative measure of uptake. This involves placing regions of interest (ROIs) over the suspected tumor and a representative background tissue area (e.g., muscle).[4]

Visualizations

Experimental Workflow for Trofolastat SPECT/CT



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Caption: Clinical workflow for ^{99m}Tc -Trofolostat SPECT/CT imaging.

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